

Solubility of Disperse Yellow 7 in different solvents

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Compound of Interest

Compound Name: Disperse Yellow 60

Cat. No.: B093087

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An In-depth Technical Guide to the Solubility of Disperse Yellow 7

Introduction

Disperse Yellow 7, with the chemical formula $C_{19}H_{16}N_4O$ and CAS number 6300-37-4, is a disperse dye known for its use in coloring synthetic fibers.^{[1][2][3][4]} Its low solubility in water is a key characteristic of disperse dyes, necessitating specific application methods in the textile industry.^{[5][6]} While qualitatively known to be soluble in organic solvents like acetone and dimethylformamide (DMF), detailed quantitative solubility data in a range of solvents is not readily available in public literature.^{[1][2]} This guide provides a comprehensive experimental protocol for determining the solubility of Disperse Yellow 7 in various solvents, leveraging established spectrophotometric methods.

Quantitative Solubility Data

The following table is provided as a template to be populated with experimental data obtained using the protocol detailed in this guide. The solubility of Disperse Yellow 7 is expected to vary with the solvent and temperature.

Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)
Acetone	25	Data to be determined	Data to be determined
Dimethylformamide (DMF)	25	Data to be determined	Data to be determined
Ethanol	25	Data to be determined	Data to be determined
Dichloromethane	25	Data to be determined	Data to be determined
Supercritical CO ₂	Specify T & P	Data to be determined	Data to be determined

Experimental Protocol: Spectrophotometric Determination of Solubility

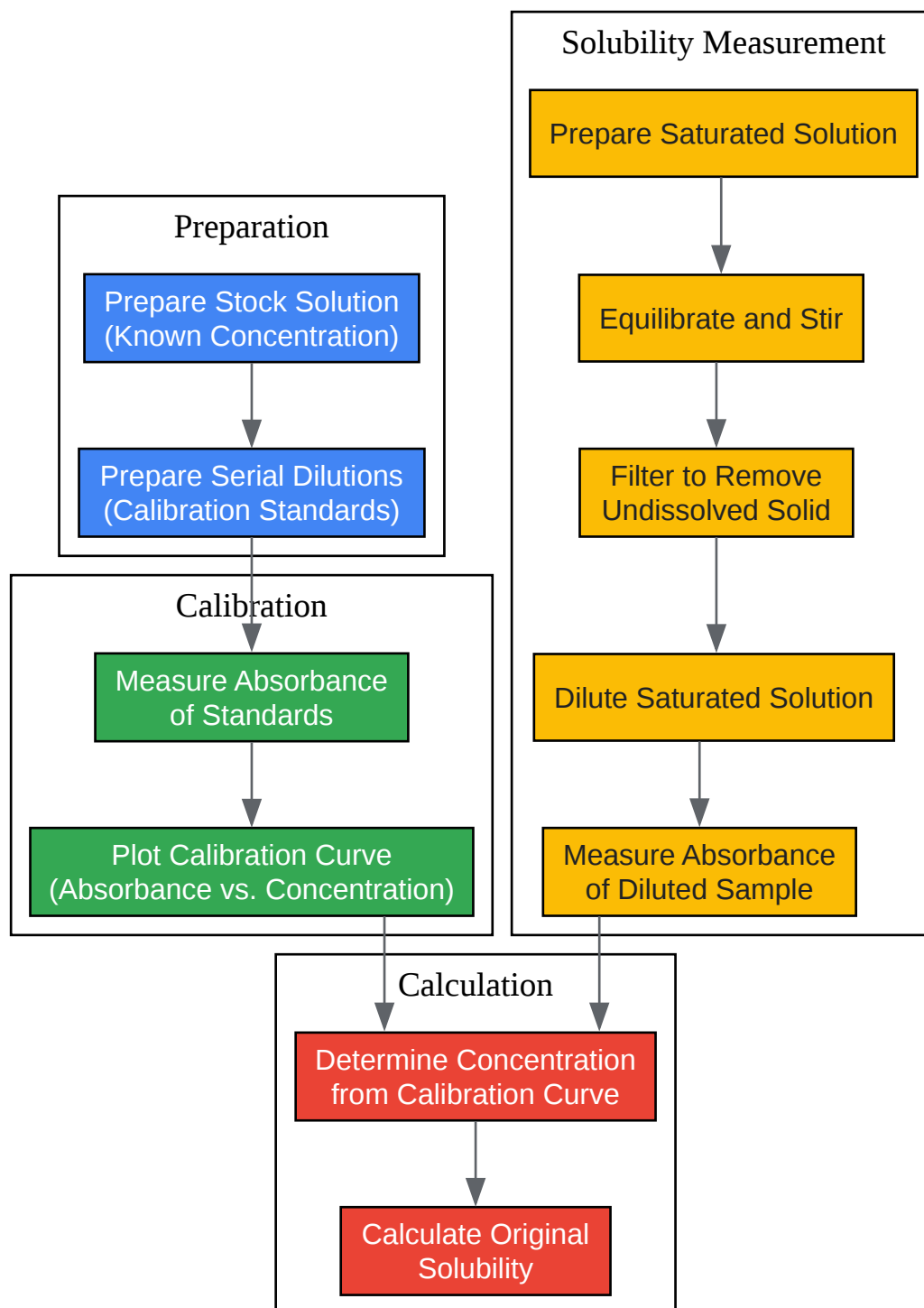
This protocol outlines a standard method for determining the solubility of Disperse Yellow 7 in a given solvent using UV-Vis spectrophotometry. The principle relies on Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte.

Materials and Equipment

- Disperse Yellow 7 (pure solid)
- Selected solvents (e.g., acetone, DMF, ethanol)
- UV-Vis Spectrophotometer
- Volumetric flasks (various sizes)
- Pipettes (graduated and volumetric)
- Analytical balance
- Magnetic stirrer and stir bars
- Syringe filters (0.45 µm, solvent-compatible)

- Cuvettes (quartz or glass, depending on the solvent and wavelength range)

Experimental Workflow Diagram



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Caption: Experimental workflow for determining dye solubility via spectrophotometry.

Detailed Steps

Part 1: Preparation of Calibration Curve

- Determine the Wavelength of Maximum Absorbance (λ_{max}):
 - Prepare a dilute solution of Disperse Yellow 7 in the chosen solvent.
 - Scan the absorbance of the solution over the visible spectrum (typically 400-700 nm) to find the wavelength with the highest absorbance. This is the λ_{max} .[\[7\]](#)
- Prepare a Stock Solution:
 - Accurately weigh a small amount of Disperse Yellow 7 (e.g., 10 mg) and dissolve it in a known volume of the solvent (e.g., 100 mL) in a volumetric flask. This will be your stock solution of known concentration.
- Prepare a Series of Standard Solutions:
 - Perform serial dilutions of the stock solution to create a set of standard solutions with decreasing concentrations.[\[8\]](#) For example, you can prepare five standards by pipetting specific volumes of the stock solution into volumetric flasks and diluting to the mark with the solvent.
- Measure Absorbance of Standards:
 - Set the spectrophotometer to the determined λ_{max} .
 - Use the pure solvent as a blank to zero the instrument.[\[9\]](#)
 - Measure the absorbance of each standard solution.
- Create the Calibration Curve:
 - Plot the absorbance of the standard solutions (y-axis) against their known concentrations (x-axis).

- Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). The R^2 value should be close to 1.0 for a good linear fit.

Part 2: Determination of Solubility

- Prepare a Saturated Solution:
 - Add an excess amount of Disperse Yellow 7 to a known volume of the solvent in a flask. The amount should be more than what can dissolve to ensure a saturated solution with undissolved solid present.
- Equilibration:
 - Seal the flask and stir the mixture at a constant temperature for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation:
 - Allow the undissolved solid to settle.
 - Carefully take an aliquot of the supernatant and filter it through a 0.45 μm syringe filter to remove any remaining solid particles.
- Dilution of the Saturated Solution:
 - Accurately dilute the filtered saturated solution with a known volume of the solvent. The dilution factor should be chosen so that the absorbance of the diluted solution falls within the range of the calibration curve.
- Measure Absorbance:
 - Measure the absorbance of the diluted saturated solution at the λ_{max} .

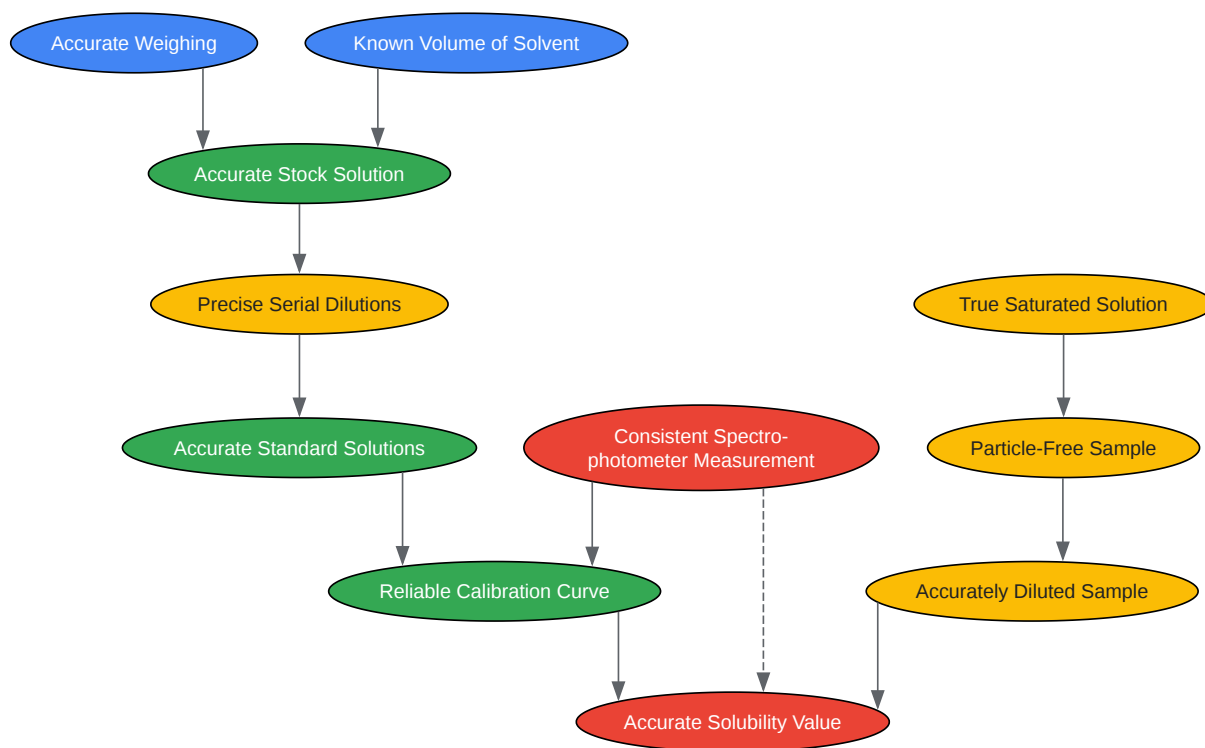
Part 3: Calculation of Solubility

- Determine the Concentration of the Diluted Solution:

- Use the equation of the calibration curve ($y = mx + c$) to calculate the concentration (x) of the diluted saturated solution from its measured absorbance (y).
- Calculate the Concentration of the Saturated Solution:
 - Multiply the concentration of the diluted solution by the dilution factor to get the concentration of the original saturated solution. This value represents the solubility of Disperse Yellow 7 in that solvent at that temperature.
- Express Solubility in Desired Units:
 - Convert the concentration to the desired units, such as g/L or mg/mL.

Logical Relationships in Solubility Determination

The following diagram illustrates the logical dependencies in the experimental process.



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Caption: Logical dependencies for accurate solubility determination.

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